

Essential Safety and Logistical Information for Handling 4-(4-Butoxyphenoxy)aniline

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Compound of Interest

Compound Name: 4-(4-Butoxyphenoxy)aniline

Cat. No.: B15089429

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Disclaimer: No specific Safety Data Sheet (SDS) was found for **4-(4-Butoxyphenoxy)aniline**. The following guidance is based on the safety data for structurally similar compounds, including 4-butoxyaniline and other substituted anilines. Researchers should handle this compound with caution and treat it as potentially hazardous.

Hazard Identification and Personal Protective Equipment (PPE)

Based on data for analogous compounds, **4-(4-Butoxyphenoxy)aniline** is expected to be a skin and eye irritant.[1][2] Inhalation or ingestion may also be harmful.[2] Therefore, appropriate personal protective equipment is crucial to ensure safety.

Table 1: Personal Protective Equipment (PPE) Requirements

Protection Type	Specification	Source
Eye Protection	Safety glasses with side shields or goggles. A face shield may be required in situations with a splash hazard.	[1]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Always inspect gloves prior to use.	[1][3]
Respiratory Protection	For operations that may generate dust or aerosols, a NIOSH-approved respirator with an organic vapor/acid gas cartridge and a dust/mist filter is recommended.[4][5] In cases of insufficient ventilation, a self-contained breathing apparatus (SCBA) may be necessary.	
Skin and Body Protection	A lab coat or protective clothing should be worn.[1] For larger quantities or increased exposure risk, chemical-resistant coveralls and boots are advised.[6]	

Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and maintain the chemical's integrity.

- Handling:
 - Work in a well-ventilated area, preferably in a chemical fume hood.[7]

- Avoid direct contact with skin, eyes, and clothing.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Storage:
 - Keep the container tightly closed.[\[1\]](#)
 - Store in a cool, dark, and dry place.[\[1\]](#)
 - Store away from incompatible materials such as strong oxidizing agents and acids.[\[2\]](#)

First Aid Measures

In the event of exposure, immediate first aid is critical.

Table 2: First Aid Procedures

Exposure Route	Procedure	Source
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.	[2]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.	[2][7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[1][2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[2]

Disposal Plan

Dispose of **4-(4-Butoxyphenoxy)aniline** and any contaminated materials in accordance with all federal, state, and local regulations.[1]

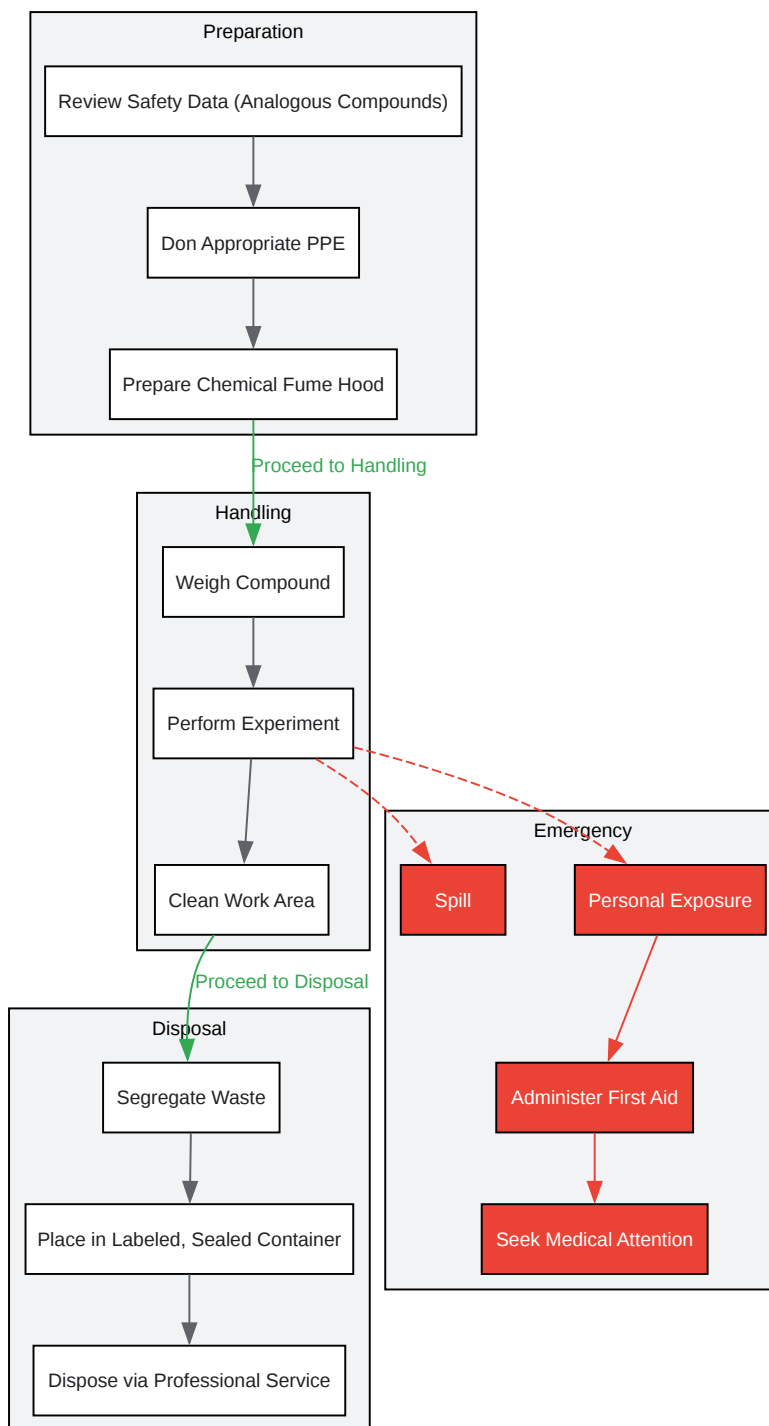
- Chemical Disposal:
 - It may be possible to dissolve the material in a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[1]
 - Consult with a licensed professional waste disposal service.

- Contaminated Material Disposal:
 - Contaminated absorbent materials, clothing, and other waste should be placed in a sealed, labeled container for disposal.[\[7\]](#)

Experimental Workflow

The following diagram illustrates a general workflow for handling and disposing of **4-(4-Butoxyphenoxy)aniline** in a laboratory setting.

Workflow for Handling 4-(4-Butoxyphenoxy)aniline

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